

The Solubility of 1,2-Diphenoxyethane in Organic Solvents: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Diphenoxyethane

Cat. No.: B093615

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of the solubility of **1,2-diphenoxyethane** in various organic solvents, targeting researchers, scientists, and professionals in drug development. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility information and outlines established experimental protocols for determining solubility.

Introduction to 1,2-Diphenoxyethane

1,2-Diphenoxyethane is an organic compound with the chemical formula $C_{14}H_{14}O_2$. It is a white to off-white crystalline solid at room temperature.^{[1][2]} Its molecular structure, featuring two phenoxy groups linked by an ethylene bridge, results in a relatively non-polar nature, which dictates its solubility characteristics.^[3] This compound finds applications in various fields, including as a sensitizer in thermal paper and as an intermediate in chemical synthesis.

Qualitative Solubility Profile

Based on available chemical data, **1,2-diphenoxyethane** exhibits a range of solubilities in common organic solvents. It is reported to be slightly soluble in chloroform and methanol.^{[1][2]} Conversely, it is described as readily soluble or soluble in solvents such as ethanol, acetone, diethyl ether, and benzene.^{[5][6]} Its solubility in water is very low.^{[2][4]}

A summary of the qualitative solubility is presented in the table below.

Solvent Classification	Solvent	Qualitative Solubility
Alcohols	Methanol	Slightly Soluble[1][2][4]
Ethanol	Soluble[5]	
Ketones	Acetone	Soluble[5]
Chlorinated Solvents	Chloroform	Slightly Soluble[1][2][4]
Ethers	Diethyl Ether	Soluble[6]
Aromatic Hydrocarbons	Benzene	Soluble[6]

Note: "Slightly Soluble" and "Soluble" are qualitative terms and are not based on standardized quantitative measurements for this specific compound as no such data was found in the surveyed literature.

Experimental Protocols for Solubility Determination

The absence of specific quantitative data for **1,2-diphenoxyethane** necessitates experimental determination. Standard methodologies for measuring the solubility of a solid compound in a liquid solvent include the isothermal equilibrium method followed by gravimetric or spectroscopic analysis.

Isothermal Equilibrium (Shake-Flask Method)

The most common method to determine equilibrium solubility is the shake-flask method. This involves adding an excess amount of the solid solute (**1,2-diphenoxyethane**) to a known volume of the solvent in a sealed container. The container is then agitated in a constant temperature bath for a prolonged period to ensure that equilibrium is reached.

Detailed Methodology:

- **Preparation:** A series of vials are prepared, each containing a known mass of the organic solvent of interest.
- **Addition of Solute:** An excess amount of **1,2-diphenoxyethane** is added to each vial. The presence of undissolved solid at the end of the experiment is crucial to confirm that a

saturated solution has been achieved.

- **Equilibration:** The vials are sealed and placed in an isothermal shaker bath set to the desired temperature. The mixture is agitated for a sufficient time (typically 24-72 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After equilibration, the agitation is stopped, and the vials are left undisturbed in the constant temperature bath to allow the excess solid to settle. The saturated solution is then carefully separated from the undissolved solid. This can be achieved by centrifugation followed by decantation or by filtration through a syringe filter compatible with the solvent.
- **Quantification:** The concentration of **1,2-diphenoxyethane** in the clear, saturated solution is then determined using a suitable analytical technique.

Analytical Quantification Methods

1. Gravimetric Analysis:

This is a straightforward and widely used method for determining the concentration of a non-volatile solute.

Detailed Methodology:

- **Sample Collection:** A precisely known mass or volume of the saturated solution is transferred to a pre-weighed, dry container.
- **Solvent Evaporation:** The solvent is carefully evaporated from the solution. This is typically done in a fume hood at a controlled temperature to avoid decomposition of the solute. A rotary evaporator or a gentle stream of an inert gas can be used to facilitate evaporation.
- **Drying:** The container with the solid residue is then placed in an oven at a temperature below the melting point of **1,2-diphenoxyethane** (94-96 °C) until a constant weight is achieved. This ensures the complete removal of any residual solvent.
- **Calculation:** The mass of the dissolved **1,2-diphenoxyethane** is determined by subtracting the initial weight of the empty container from the final weight of the container with the dried

residue. The solubility can then be expressed in various units, such as grams of solute per 100 grams of solvent or mole fraction.

2. UV-Visible Spectroscopy:

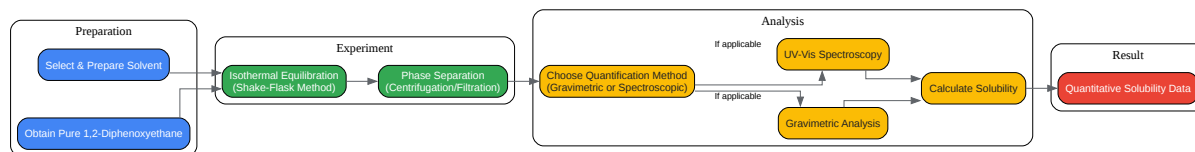
This method is suitable if **1,2-diphenoxyethane** exhibits a characteristic absorbance in the UV-Vis spectrum and the solvent does not interfere with this absorbance.

Detailed Methodology:

- **Calibration Curve:** A series of standard solutions of **1,2-diphenoxyethane** with known concentrations in the solvent of interest are prepared. The absorbance of each standard solution is measured at the wavelength of maximum absorbance (λ_{max}). A calibration curve of absorbance versus concentration is then plotted.
- **Sample Analysis:** The saturated solution obtained from the isothermal equilibrium step is diluted with the pure solvent to a concentration that falls within the linear range of the calibration curve.
- **Absorbance Measurement:** The absorbance of the diluted sample is measured at the same λ_{max} .
- **Concentration Determination:** The concentration of **1,2-diphenoxyethane** in the diluted sample is determined from the calibration curve. The original concentration in the saturated solution is then calculated by taking the dilution factor into account.

Logical Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **1,2-diphenoxyethane** in an organic solvent.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for determining the solubility of **1,2-diphenoxyethane**.

Conclusion

While precise, quantitative solubility data for **1,2-diphenoxyethane** in a wide range of organic solvents is not readily available in the public domain, its qualitative solubility profile indicates good solubility in common non-polar and moderately polar organic solvents. For applications requiring exact solubility values, the experimental protocols outlined in this guide provide a robust framework for their determination. The choice of analytical method will depend on the available equipment and the specific solvent system being investigated. Further research to quantify the solubility of **1,2-diphenoxyethane** across various temperatures would be a valuable contribution to the chemical literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Diphenoxyethane price, buy 1,2-Diphenoxyethane - chemicalbook [chemicalbook.com]
- 2. Cas 104-66-5, 1,2-DIPHENOXYETHANE | lookchem [lookchem.com]

- 3. CAS 104-66-5: 1,2-Diphenoxyethane | CymitQuimica [cymitquimica.com]
- 4. 1,2-Diphenoxyethane CAS#: 104-66-5 [m.chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [The Solubility of 1,2-Diphenoxyethane in Organic Solvents: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093615#solubility-of-1-2-diphenoxyethane-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com